

Rigosertib sodium solubility in DMSO and aqueous solutions

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Compound of Interest

Compound Name: *Rigosertib Sodium*

Cat. No.: *B1324544*

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Rigosertib Sodium Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the solubility, handling, and use of **rigosertib sodium** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of **rigosertib sodium** in common laboratory solvents?

A1: **Rigosertib sodium** exhibits good solubility in dimethyl sulfoxide (DMSO) and moderate solubility in water. However, its solubility in aqueous solutions is highly dependent on pH.

Q2: How should I prepare a stock solution of **rigosertib sodium**?

A2: For most in vitro applications, a high-concentration stock solution is typically prepared in anhydrous DMSO. A detailed protocol is provided in the Experimental Protocols section.

Q3: Can I dissolve **rigosertib sodium** directly in phosphate-buffered saline (PBS) or cell culture media?

A3: Direct dissolution in PBS or culture media is not recommended as it may lead to precipitation, especially at higher concentrations. **Rigosertib sodium** is a sodium salt of a weak acid and has low solubility in solutions with a lower pH.^{[1][2][3]} It is best to first prepare a

concentrated stock solution in DMSO and then dilute it to the final working concentration in your aqueous buffer or media.

Q4: Why is my **rigosertib sodium** solution precipitating when I add it to my cell culture medium?

A4: Precipitation upon dilution of a DMSO stock into aqueous media is a common issue. This can be caused by the final DMSO concentration being too low to maintain solubility, the pH of the media, or interactions with media components. Please refer to the Troubleshooting Guide for solutions.

Q5: What is the mechanism of action of **rigosertib sodium**?

A5: Rigosertib is a multi-kinase inhibitor. It primarily targets and inhibits Polo-like kinase 1 (PLK1) and the phosphoinositide 3-kinase (PI3K) pathway.^{[2][4][5][6][7][8]} It has also been described as a RAS mimetic that binds to the Ras-binding domains (RBDs) of RAS effector proteins like RAF and PI3K, thereby disrupting RAS-mediated signaling.^{[1][9]}

Data Presentation

Table 1: Solubility of **Rigosertib Sodium**

Solvent	Reported Solubility Range (mg/mL)	Molar Equivalent (mM)*	Notes
DMSO	23.65 - 95	49.9 - 200.6	Use fresh, anhydrous DMSO for best results. ^[10] Warming and sonication can aid dissolution. ^[11]
Water / Aqueous Buffers	50 - 87	105.6 - 183.8	Solubility is pH-dependent; lower solubility at acidic pH. ^{[1][2][3]}

*Calculated based on a molecular weight of 473.47 g/mol .

Experimental Protocols

Protocol 1: Preparation of a 10 mM Rigosertib Sodium Stock Solution in DMSO

Materials:

- **Rigosertib sodium** powder
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Procedure:

- **Weighing:** Carefully weigh out the desired amount of **rigosertib sodium** powder in a sterile microcentrifuge tube. For 1 mL of a 10 mM stock solution, you will need 4.73 mg.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the tube. For a 10 mM stock, add 1 mL of DMSO for every 4.73 mg of powder.
- **Dissolution:** Vortex the tube vigorously for 1-2 minutes to dissolve the powder. If dissolution is slow, gentle warming of the tube to 37°C or brief sonication can be used to facilitate dissolution.^[11] Visually inspect the solution to ensure there are no visible particles.
- **Storage:** Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile vials to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for several months.^[11]

Protocol 2: Preparation of Working Solutions for Cell Culture

Procedure:

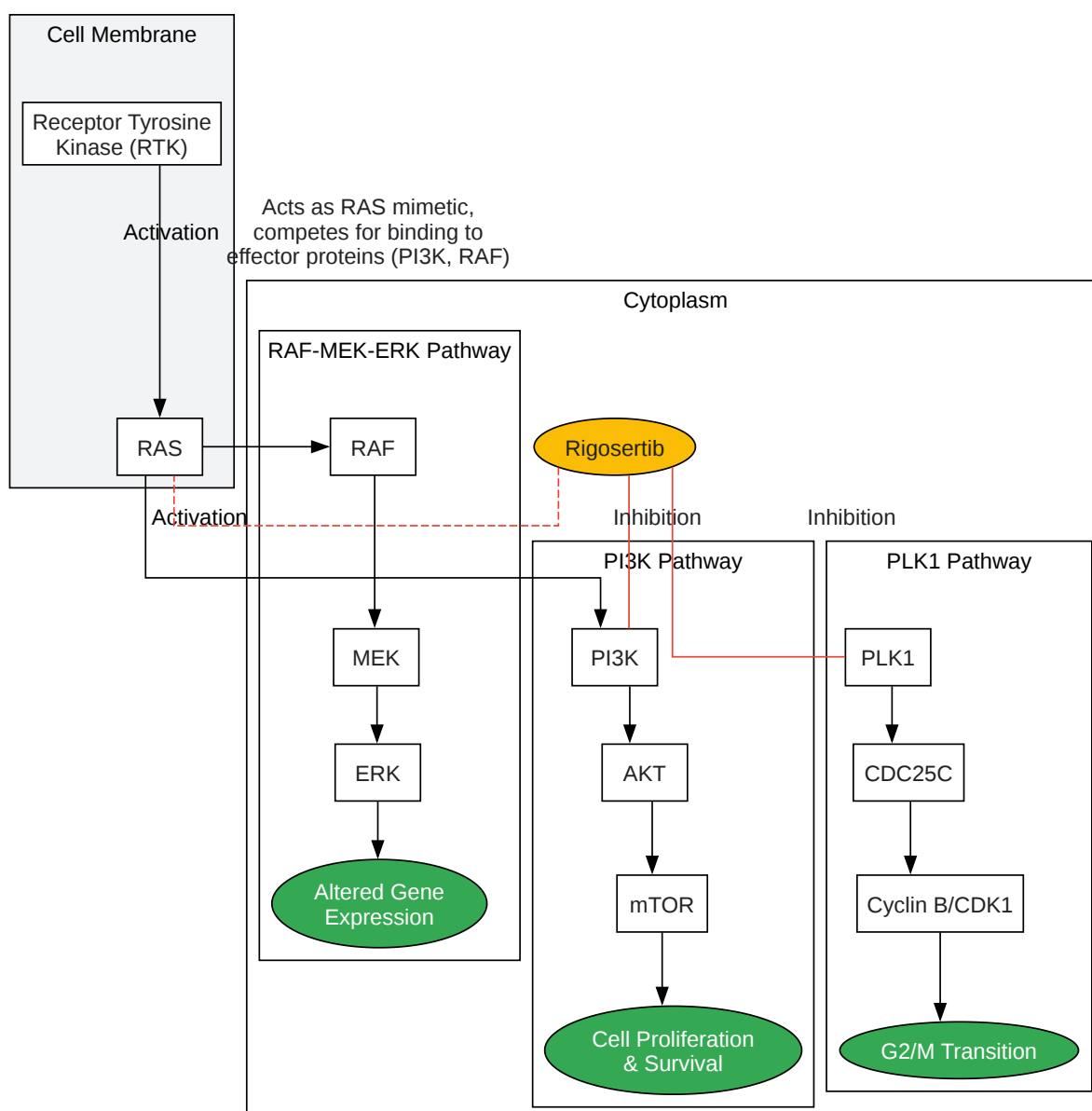
- Thawing: Thaw a single aliquot of the 10 mM DMSO stock solution at room temperature.
- Pre-warming: Pre-warm your cell culture medium to 37°C.
- Dilution: To minimize precipitation, it is crucial to perform a serial dilution. First, dilute the 10 mM stock into a small volume of pre-warmed medium to create an intermediate concentration. Then, add this intermediate solution to the final volume of your culture medium.
- Mixing: Immediately after adding the **rigosertib sodium** solution to the medium, gently swirl the flask or plate to ensure rapid and even distribution. This minimizes localized high concentrations that can lead to precipitation.
- Final DMSO Concentration: Ensure the final concentration of DMSO in your cell culture medium is non-toxic to your cells (typically $\leq 0.5\%$).

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation in DMSO stock solution	1. Incorrect solvent (e.g., aqueous DMSO).2. Solution is supersaturated.3. Low-quality rigosertib sodium.	1. Use fresh, anhydrous DMSO. Moisture can reduce solubility. [10] 2. Gently warm the solution to 37°C and/or sonicate briefly. [11] If precipitate remains, prepare a new, less concentrated stock.3. Ensure you are using a high-purity compound.
Precipitation upon dilution into aqueous media	1. Poor aqueous solubility.2. Final DMSO concentration is too low.3. Rapid change in solvent polarity.4. Interaction with media components.	1. Perform a serial dilution as described in Protocol 2. Do not add the concentrated DMSO stock directly to the full volume of media.2. Ensure the final DMSO concentration is sufficient to maintain solubility, while remaining non-toxic to cells.3. Add the drug solution to the media while gently vortexing or swirling to ensure rapid mixing.4. Prepare the working solution in a serum-free medium first, then add serum if required.

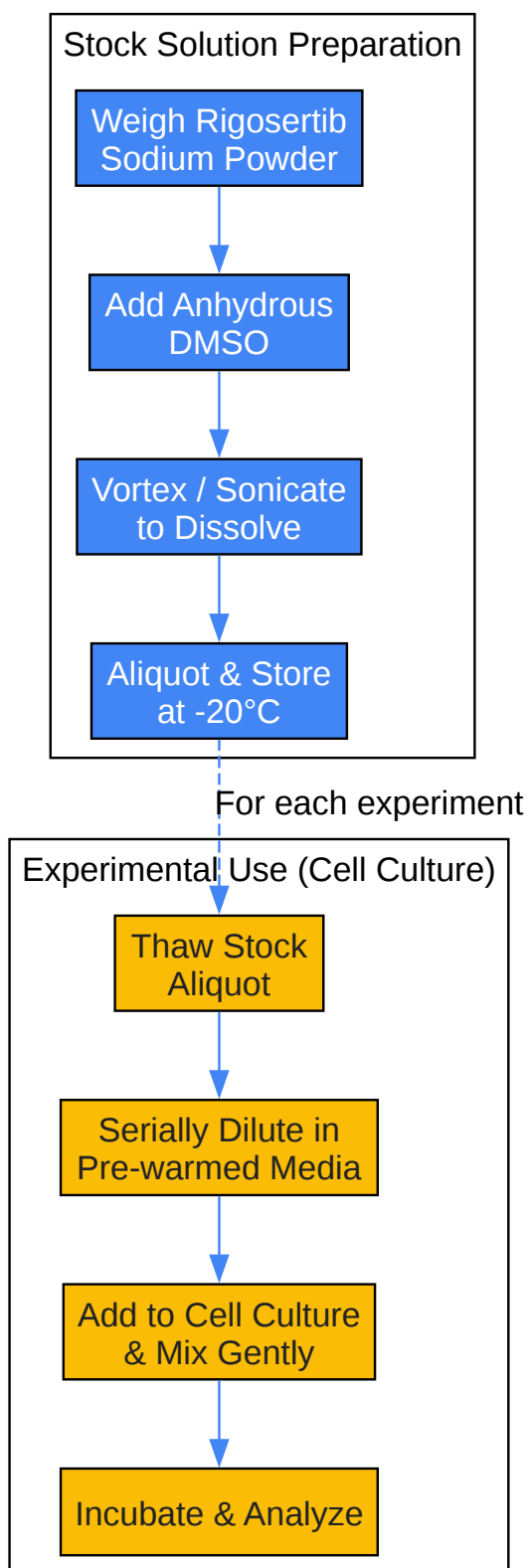
Variability in experimental results	1. Degradation of rigosertib sodium in solution.2. Inconsistent preparation of working solutions.	1. Prepare fresh working solutions for each experiment from a frozen DMSO stock. Avoid storing diluted aqueous solutions. The compound is unstable in solution and freshly prepared solutions are recommended.[5][12]2. Strictly adhere to the standardized protocols for solution preparation.
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Visualizations



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Caption: Rigosertib's multi-targeted mechanism of action.



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